

A Comparative Guide to the Cross-Reactivity of Shikimate Pathway Enzyme Inhibitors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Shikimin*

Cat. No.: B1209215

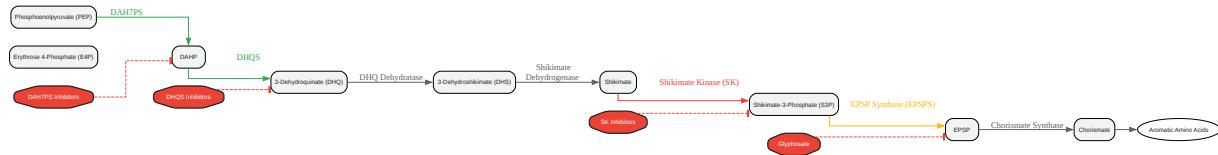
[Get Quote](#)

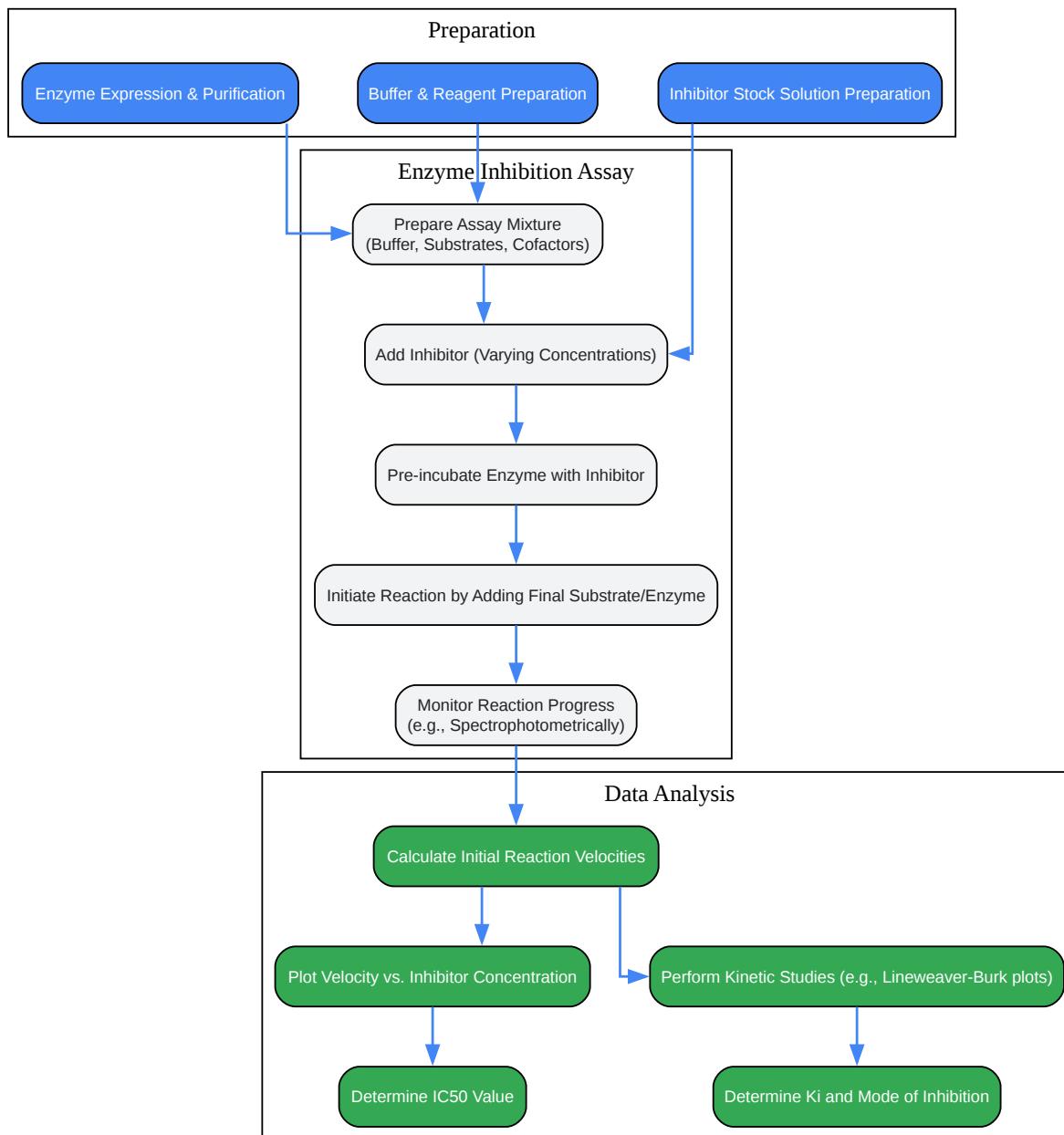
For Researchers, Scientists, and Drug Development Professionals

The shikimate pathway, essential for the survival of plants, bacteria, fungi, and apicomplexan parasites, but absent in mammals, presents a valuable target for the development of herbicides and antimicrobial agents. This guide provides a comparative analysis of the cross-reactivity of inhibitors targeting key enzymes in this pathway: 3-deoxy-D-arabino-heptulosonate-7-phosphate synthase (DAH7PS), 3-dehydroquinate synthase (DHQS), shikimate kinase (SK), and 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS). Understanding the specificity and potential off-target effects of these inhibitors is crucial for the design of effective and selective therapeutic and agricultural products.

The Shikimate Pathway: An Overview

The shikimate pathway is a seven-step metabolic route that converts phosphoenolpyruvate (PEP) and erythrose 4-phosphate (E4P) into chorismate, the precursor for the aromatic amino acids phenylalanine, tyrosine, and tryptophan, as well as other essential aromatic compounds. [1] The enzymes of this pathway are highly conserved across various organisms.[2]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The shikimate pathway: gateway to metabolic diversity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. journals.asm.org [journals.asm.org]
- To cite this document: BenchChem. [A Comparative Guide to the Cross-Reactivity of Shikimate Pathway Enzyme Inhibitors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209215#cross-reactivity-of-shikimate-pathway-enzyme-inhibitors]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com